

chemical structure and properties of 4-Thiouracil

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Compound of Interest

Compound Name: 4-Thiouracil

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4-Thiouracil: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Thiouracil (4-TU) is a sulfur-containing heterocyclic organic compound and a derivative of the nucleobase uracil. Its unique photochemical and biological properties have positioned it as a valuable tool in molecular biology and a compound of interest in drug development. This guide provides an in-depth overview of the chemical structure, physicochemical and spectroscopic properties, synthesis, and biological applications of **4-Thiouracil**, with a focus on its utility in transcriptome analysis and its potential as an antimicrobial agent. Detailed experimental protocols and visualizations of key pathways and workflows are included to facilitate its practical application in a research setting.

Chemical Structure and Properties

4-Thiouracil is a pyrimidine derivative with a sulfur atom replacing the oxygen at the 4-position of the uracil ring.^[1] Its chemical structure is characterized by a six-membered ring containing two nitrogen atoms and a thiocarbonyl group.

Chemical Structure:

Physicochemical Properties

The physicochemical properties of **4-Thiouracil** are summarized in the table below. It is a crystalline solid with limited solubility in water but is soluble in organic solvents like DMSO and DMF, as well as in alkaline solutions.[\[2\]](#)[\[3\]](#)

Property	Value	Reference(s)
Molecular Formula	C4H4N2OS	[4]
Molecular Weight	128.15 g/mol	[4]
CAS Number	591-28-6	
Appearance	White to off-white crystalline solid	
Melting Point	295 °C (decomposes)	
Solubility	Sparingly soluble in aqueous buffers. Soluble in ethanol, DMSO, and DMF. Soluble in 1 M NaOH (50 mg/mL).	
pKa	Not explicitly found in searches.	
LogP	Not explicitly found in searches.	

Spectroscopic Properties

The spectroscopic properties of **4-Thiouracil** are crucial for its identification and quantification.

Spectroscopy	Data	Reference(s)
UV/Vis Absorption	λ_{max} : ~330 nm (UVA region), ~240 nm (UVB region)	
^1H NMR	Data available on PubChem.	
^{13}C NMR	Chemical shifts available on SpectraBase.	
Infrared (IR)	Time-resolved IR spectroscopy has been used to study its photochemistry.	
Mass Spectrometry	Major fragments observed at 85 amu ($\text{C}_3\text{NH}_3\text{S}^+$) upon photoionization.	

Synthesis of 4-Thiouracil

A common laboratory-scale synthesis of **4-Thiouracil** involves the condensation of a β -ketoester with thiourea. While a specific protocol for **4-Thiouracil** is not readily available in the searched literature, a well-established procedure for a similar compound, 2-thio-6-methyluracil, from Organic Syntheses can be adapted. The general reaction involves the condensation of thiourea with an appropriate β -ketoester, such as ethyl acetoacetate for the methylated analog, in the presence of a base like sodium methoxide. A patented industrial process describes the reaction of an ester of acetic acid with an ester of formic acid and an alkali metal alcoholate to form an alkali metal formylacetic ester, which is then reacted with thiourea.

General Experimental Protocol (Adapted)

Reaction: Condensation of thiourea with ethyl formylacetate (or a similar β -aldehydo ester).

Materials:

- Thiourea
- Ethyl formylacetate (or a suitable precursor)

- Sodium methoxide
- Methanol
- Glacial acetic acid
- Water

Procedure (Conceptual, based on related syntheses):

- In a round-bottom flask, dissolve thiourea and ethyl formylacetate in methanol.
- Add sodium methoxide to the solution and reflux the mixture for several hours.
- After the reaction is complete, evaporate the solvent.
- Dissolve the residue in hot water and filter if necessary.
- Acidify the filtrate with glacial acetic acid to precipitate the crude **4-Thiouracil**.
- Collect the precipitate by filtration and wash with cold water.
- Recrystallize the crude product from a suitable solvent (e.g., water or ethanol) to obtain pure **4-Thiouracil**.

Biological and Therapeutic Properties

Antimicrobial Activity

4-Thiouracil exhibits antimicrobial properties, particularly against bacteria like *Staphylococcus aureus*. It acts as a uracil analog and hijacks the pyrimidine salvage pathway. In bacteria that possess a functional uracil phosphoribosyltransferase (UPRT), **4-Thiouracil** is converted into 4-thiouridine monophosphate (4-thio-UMP) and subsequently incorporated into RNA. This incorporation disrupts normal cellular processes and inhibits bacterial growth.

Antithyroid Properties

Thiouracil and its derivatives, such as propylthiouracil, are known antithyroid agents used in the treatment of hyperthyroidism. They act by inhibiting the enzyme thyroid peroxidase, which is

essential for the synthesis of thyroid hormones.

Photochemical Properties and Applications

4-Thiouracil is a photoactivatable molecule that absorbs UVA light. Upon photoexcitation, it can form a triplet state with a high quantum yield. This property makes it a useful tool in photodynamic therapy and as a photocrosslinking agent to study nucleic acid-protein interactions.

Application in Transcriptome Analysis: TU-Tagging

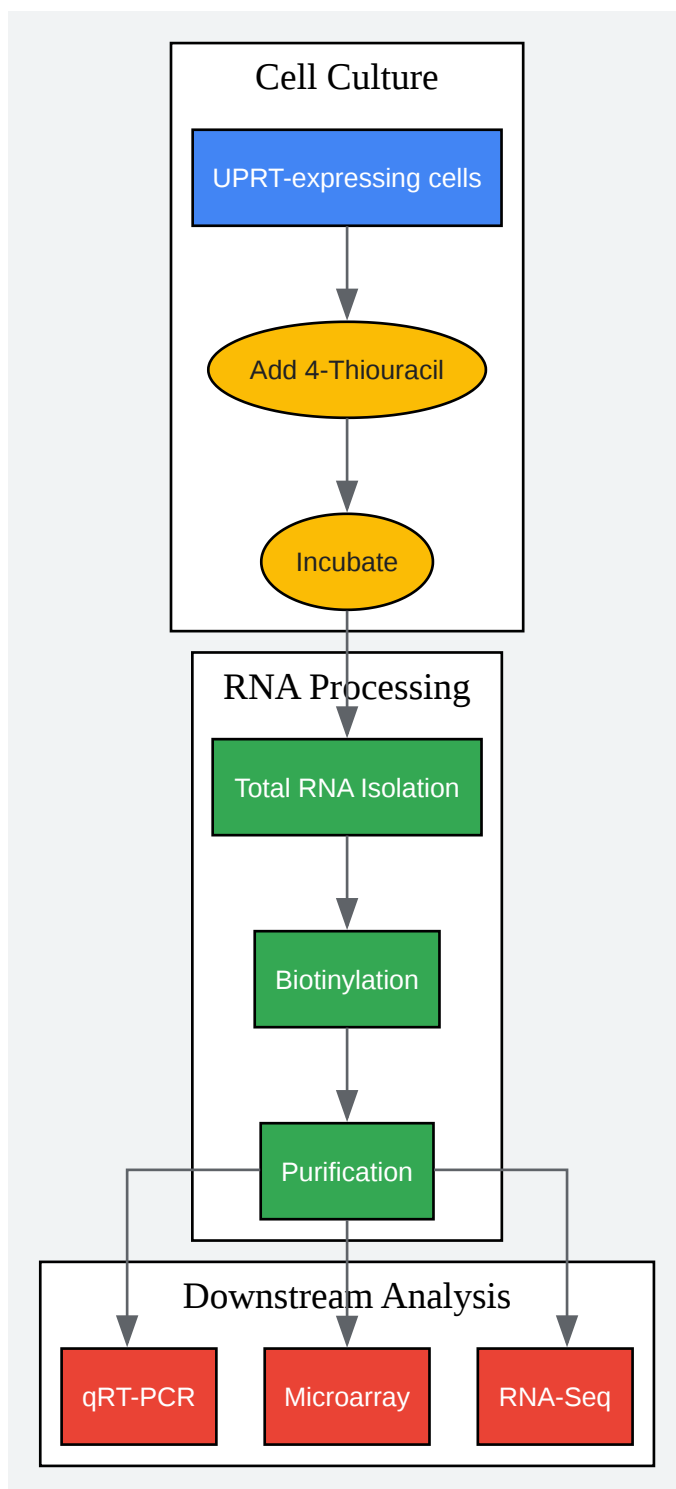
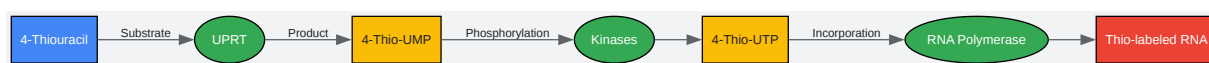
A significant application of **4-Thiouracil** is in the metabolic labeling of newly synthesized RNA, a technique known as TU-tagging. This method allows for the isolation and analysis of the transcriptome of specific cell types within a complex tissue or the study of RNA dynamics (synthesis and decay rates).

Principle of TU-Tagging

The TU-tagging method relies on the expression of uracil phosphoribosyltransferase (UPRT) in the target cells. When **4-Thiouracil** is administered, it is converted to 4-thio-UMP by UPRT and incorporated into newly transcribed RNA. The resulting thio-labeled RNA can then be specifically isolated from the total RNA pool.

Metabolic Incorporation Pathway of 4-Thiouracil

The following diagram illustrates the metabolic pathway of **4-Thiouracil** incorporation into RNA.



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